

# Preparation of Ammonium Nonanoate Solutions for Weed Control: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nonanoate

Cat. No.: B1231133

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Ammonium **nonanoate**, the ammonium salt of nonanoic acid (also known as pelargonic acid), is a broad-spectrum, non-selective, contact herbicide.[1] It is derived from naturally occurring fatty acids found in various plants and animals.[2][3] As a contact herbicide, it affects only the plant tissue it directly contacts and is not translocated systemically through the plant.[2] Its mode of action involves the rapid disruption of plant cell membranes, leading to cellular leakage and desiccation of foliage, with visible effects often appearing within hours of application.[4] Due to its rapid breakdown in the environment, typically in less than a day, it is considered a safer alternative to some synthetic herbicides and is utilized in organic farming and integrated pest management.[2]

## Data Presentation

The efficacy of ammonium **nonanoate** is influenced by factors such as application rate, spray volume, and the target weed species. Generally, it exhibits greater control over broadleaf weeds compared to grasses.[5]

## Table 1: Efficacy of Ammonium Nonanoate on Various Weed Species

This table summarizes the weed control efficacy of ammonium **nonanoate** at different application rates and volumes, as reported in a study by Webber et al. (2011).<sup>[5]</sup> The data represents the percentage of weed control observed 6 days after treatment.

Weed Species	Herbicide Rate (kg a.i./ha)	Application Volume (L/ha)	Weed Control (%)
Tumble Pigweed (Amaranthus albus)	7.2	164	45
7.2	327	55	
7.2	654	60	
7.2	981	58	
10.8	164	70	
10.8	327	78	
10.8	654	85	
10.8	981	82	
Spiny Pigweed (Amaranthus spinosus)	7.2	164	50
7.2	327	62	
7.2	654	68	
7.2	981	65	
10.8	164	75	
10.8	327	82	
10.8	654	90	
10.8	981	88	
Carpetweed (Mollugo verticillata)	7.2	164	66
7.2	327	88	
7.2	654	92	
7.2	981	90	

10.8	164	95	
10.8	327	98	
10.8	654	99	
10.8	981	98	
Goosegrass (Eleusine indica)	7.2	164	31
7.2	327	35	
7.2	654	40	
7.2	981	38	
10.8	164	45	
10.8	327	50	
10.8	654	54	
10.8	981	52	
Smooth Crabgrass (Digitaria ischaemum)	7.2	164	24
7.2	327	28	
7.2	654	32	
7.2	981	30	
10.8	164	40	
10.8	327	45	
10.8	654	54	
10.8	981	50	

Data extracted from Webber et al., 2011.[\[5\]](#)

## Table 2: Comparative Efficacy of Ammonium Nonanoate on Weed Control in Pumpkin Cultivation

This table presents data from a study comparing two concentrations of ammonium **nonanoate** for weed control in pumpkin fields. The results show high efficacy for both concentrations.[6]

Herbicide Treatment	Concentration (% a.i.)	Weed Control (%)
Ammonium Nonanoate	5	88 - 98
Ammonium Nonanoate	6	88 - 98

Data from a 2-year field study on pumpkin.[6]

## Experimental Protocols

The following protocols provide detailed methodologies for the preparation of ammonium **nonanoate** solutions for research purposes.

### Protocol 1: Preparation of a Concentrated (40% w/w) Ammonium Nonanoate Solution

This protocol describes the synthesis of a concentrated ammonium **nonanoate** solution from nonanoic acid and ammonia.

Materials:

- Nonanoic acid (pelargonic acid), technical grade
- Ammonia solution (25-28%  $\text{NH}_3$  in water)
- Deionized water
- Reaction vessel (e.g., 1000L reactor or appropriate laboratory glassware) with temperature control and stirring capabilities
- Metering tanks or graduated cylinders

- pH meter or pH indicator strips

#### Procedure:

- In the reaction vessel, add a portion of the total nonanoic acid (e.g., 84 kg for a large batch) to be reacted.
- Set the temperature control of the reactor to 60°C.
- Begin stirring the nonanoic acid.
- Slowly add the ammonia solution dropwise into the reactor. Maintain a steady reaction with even bubbling.
- After the initial reaction, add a volume of water to the reactor and continue stirring for approximately 20 minutes.
- Add the remaining nonanoic acid to the vessel.
- Continue the dropwise addition of the ammonia solution until the pH of the reaction mixture reaches 8.
- Stop the addition of ammonia and stirring. The resulting solution is approximately 40% ammonium **nonanoate**.

## Protocol 2: Preparation of a Ready-to-Use (RTU) Herbicide Solution (e.g., 6% v/v)

This protocol details the dilution of a concentrated ammonium **nonanoate** solution to a typical ready-to-use concentration for weed control applications.

#### Materials:

- Concentrated ammonium **nonanoate** solution (40%)
- Deionized water
- Graduated cylinders or volumetric flasks

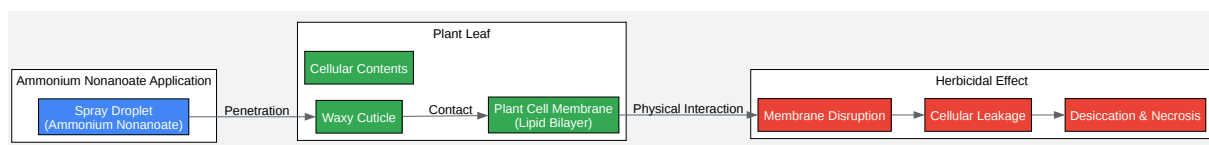
- Mixing vessel
- Stirring apparatus (e.g., magnetic stirrer)
- Spray application bottle

#### Procedure:

- Calculate the required volumes of concentrated ammonium **nonanoate** and deionized water to achieve the desired final concentration and volume. For example, to prepare 1 liter (1000 mL) of a 6% (v/v) solution:
  - Volume of concentrate =  $1000 \text{ mL} \times 0.06 = 60 \text{ mL}$
  - Volume of deionized water =  $1000 \text{ mL} - 60 \text{ mL} = 940 \text{ mL}$
- In the mixing vessel, add the calculated volume of deionized water.
- While stirring, slowly add the calculated volume of the 40% ammonium **nonanoate** concentrate to the water.
- Continue stirring until the solution is homogeneous.
- The resulting solution is a 6% (v/v) ready-to-use ammonium **nonanoate** herbicide.

## Mandatory Visualization

### Mode of Action of Ammonium Nonanoate

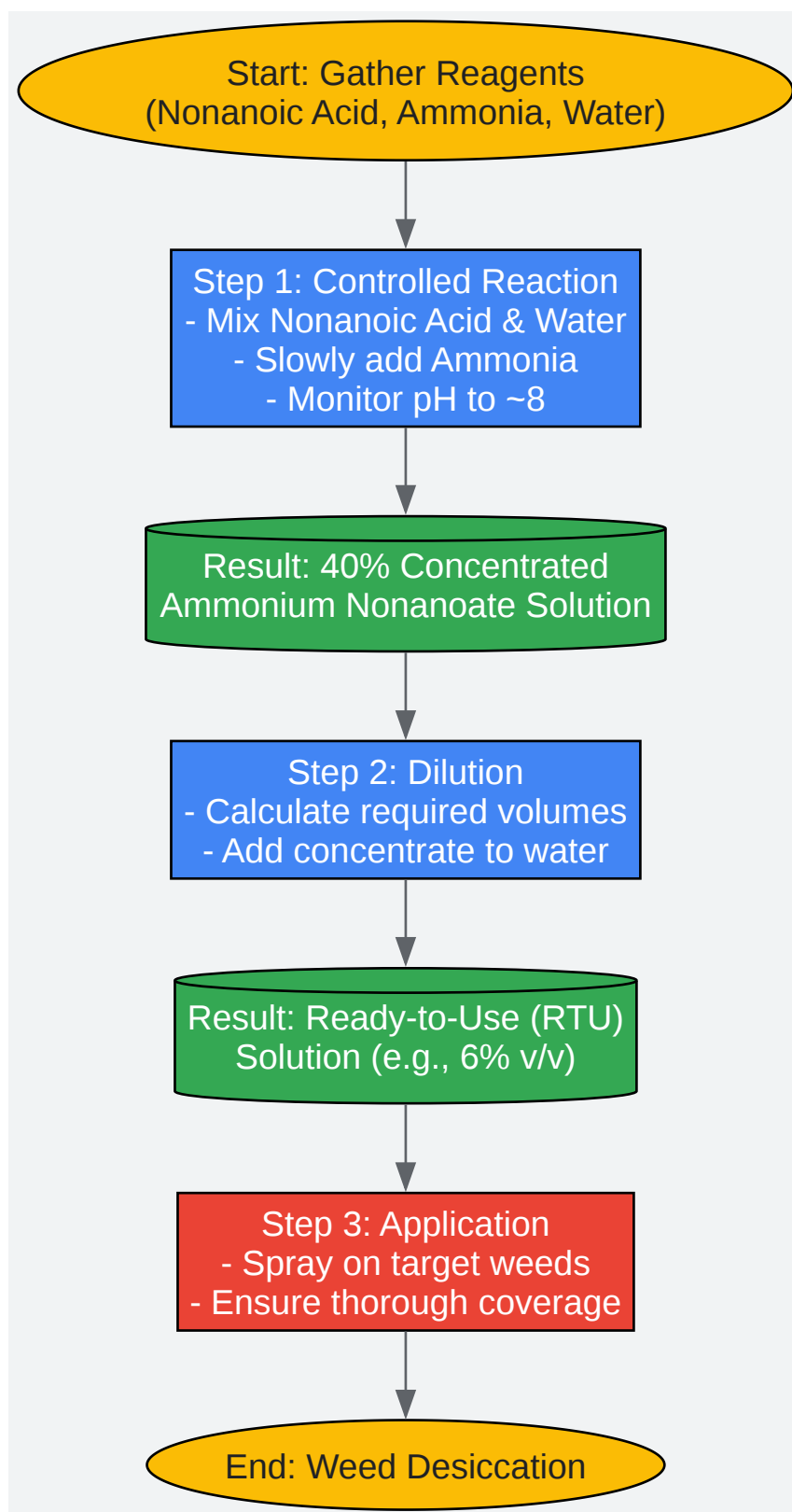


[Click to download full resolution via product page](#)

Caption: Mode of action of ammonium **nonanoate** on a plant cell.

## Experimental Workflow for Preparation of Ammonium Nonanoate Solution





[Click to download full resolution via product page](#)

Caption: Workflow for preparing ammonium **nonanoate** herbicide solution.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ammonium Nonanoate Research Herbicide [benchchem.com]
- 2. floridist.com [floridist.com]
- 3. s3.us-west-2.amazonaws.com [s3.us-west-2.amazonaws.com]
- 4. Ammonium nonanoate [sitem.herts.ac.uk]
- 5. researchgate.net [researchgate.net]
- 6. Comparison of the effects of ammonium nonanoate and an essential oil herbicide on weed control efficacy and water use efficiency of pumpkin | Weed Technology | Cambridge Core [cambridge.org]
- To cite this document: BenchChem. [Preparation of Ammonium Nonanoate Solutions for Weed Control: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1231133#preparation-of-ammonium-nonanoate-solutions-for-weed-control]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)